

# Proper Disposal of 8-Aza-7-bromo-7-deazaguanosine: A Procedural Guide

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## Compound of Interest

Compound Name: 8-Aza-7-bromo-7-deazaguanosine

Cat. No.: B3317585

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The proper management and disposal of **8-Aza-7-bromo-7-deazaguanosine**, a brominated nucleoside analog, are critical for ensuring laboratory safety and environmental protection. As a compound used in research and drug development, it must be treated as hazardous chemical waste unless explicitly determined otherwise by an institution's environmental health and safety professionals.<sup>[1][2]</sup> This guide provides a comprehensive, step-by-step protocol for its safe handling and disposal.

## Immediate Safety and Handling Precautions

Before handling or beginning any disposal procedure, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE).

- **Eye/Face Protection:** Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection may not be needed. However, if creating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter is recommended.
- **General Hygiene:** Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, or clothing, and prevent ingestion and inhalation.<sup>[3]</sup>

In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.
- Inhalation: Remove to fresh air. Seek medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterward.<sup>[3]</sup>

## Chemical and Safety Data Summary

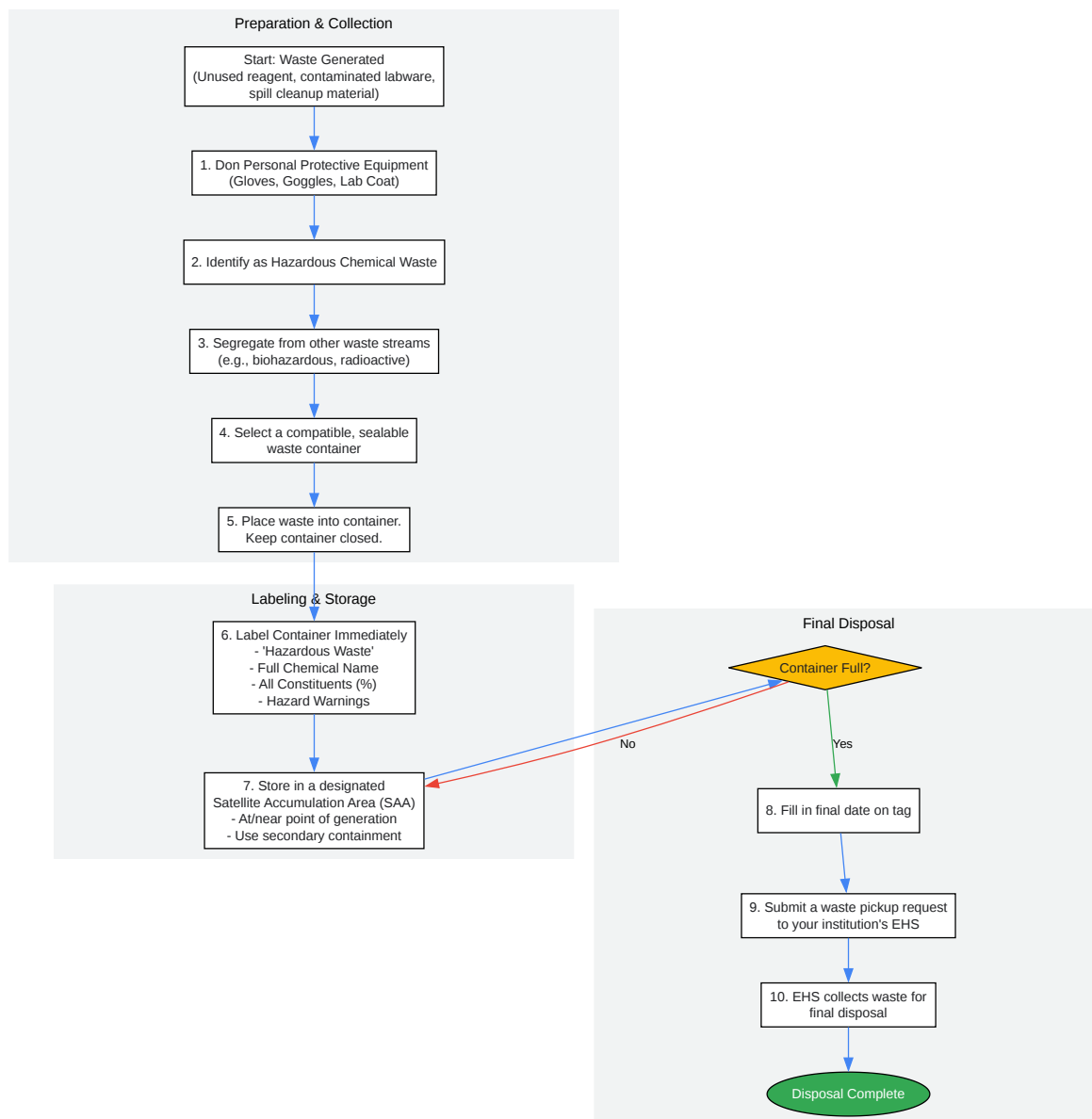
The following table summarizes key data for **8-Aza-7-bromo-7-deazaguanosine** and general hazardous waste parameters.

Parameter	Value / Guideline	Source
Chemical Identity		
Molecular Formula	C <sub>10</sub> H <sub>12</sub> BrN <sub>5</sub> O <sub>5</sub>	[4]
CAS Number	96555-37-2	[4]
Physical State	Solid (likely off-white)	[3]
Storage & Handling		
Recommended Storage	Store in freezer (-20°C)	[4]
Incompatible Materials	Strong oxidizing agents	[3]
Hazardous Waste Accumulation		
EPA Generator Status	Dependent on total monthly waste volume	[5][6]
Max. Lab Storage Limit	Do not exceed 55 gallons of hazardous waste or 1 quart of acute hazardous waste	[1]
Container Requirement	Chemically compatible, leak-proof, with a tight-fitting lid	[7][8]
Secondary Containment	Required for all liquid hazardous wastes; recommended for solids	[7]

## Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **8-Aza-7-bromo-7-deazaguanosine** waste.

## Disposal Workflow for 8-Aza-7-bromo-7-deazaguanosine



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